

A Comprehensive Technical Guide to 2-Hydroxy-1-(4-methoxyphenyl)ethanone

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Compound of Interest

Compound Name: 2-Hydroxy-1-(4-methoxyphenyl)ethanone

Cat. No.: B147056

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Hydroxy-1-(4-methoxyphenyl)ethanone**, a compound of interest in various scientific fields. This document covers its fundamental properties, synthesis, and potential biological activities, presenting data in a structured and accessible format for research and development professionals.

Chemical and Physical Properties

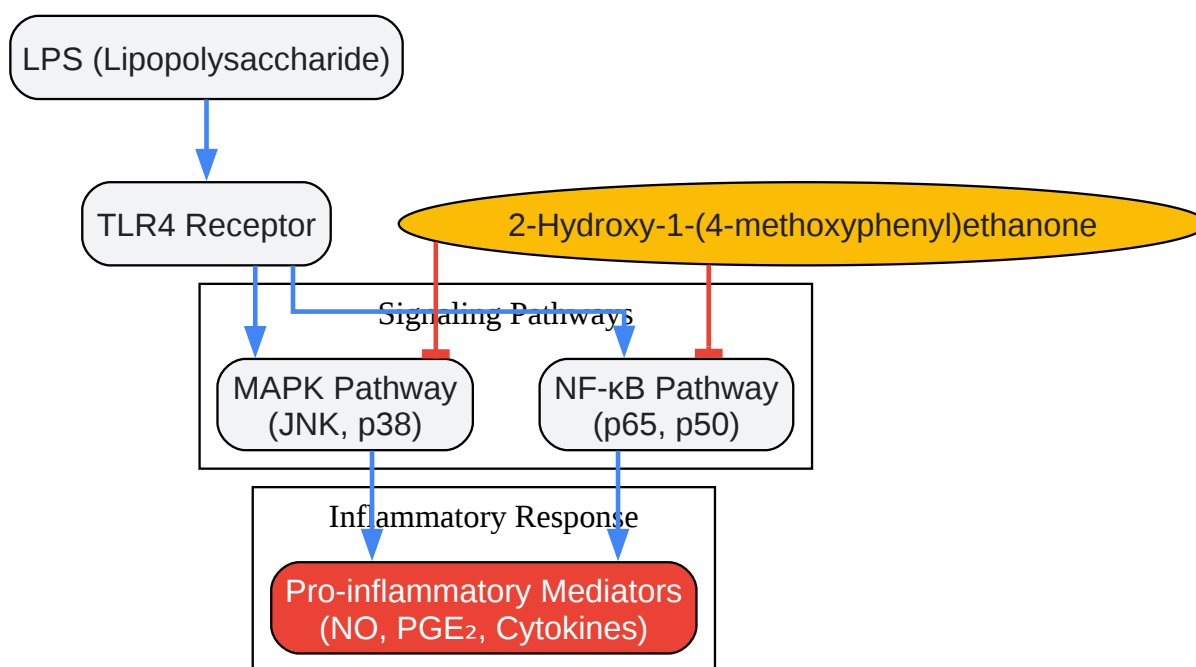
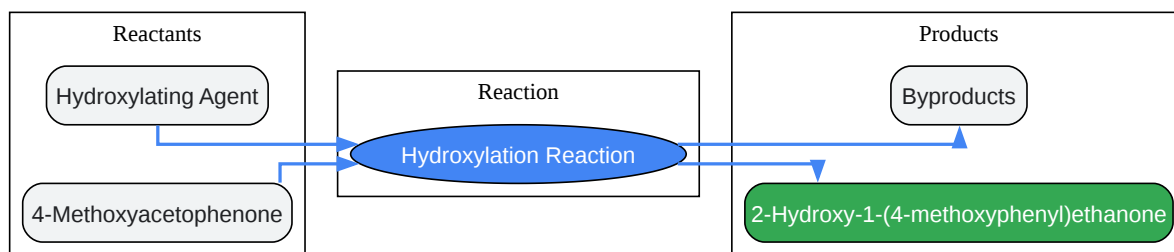
2-Hydroxy-1-(4-methoxyphenyl)ethanone, also known as α -hydroxy-4'-methoxyacetophenone, is an aromatic ketone.^[1] Its core physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	4136-21-4	[2][3]
Molecular Formula	C ₉ H ₁₀ O ₃	[4]
Molecular Weight	166.17 g/mol	[5][6]
Appearance	White to Off-white crystalline solid	[6]
Melting Point	100-103 °C	[3]
Purity	≥ 99% (HPLC)	[6]

Synthesis Protocols

A common method for the synthesis of related compounds involves the reaction of a substituted acetophenone. For instance, a general synthesis for a similar compound, 2-(2-methoxyphenoxy)-1-(4-methoxyphenyl)ethanone, involves the reaction of 2-bromo-1-(4-methoxyphenyl)ethanone with 2-methoxyphenol.[7] While a specific protocol for **2-Hydroxy-1-(4-methoxyphenyl)ethanone** was not detailed in the provided results, a plausible synthetic route is outlined below.

General Synthesis Workflow



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References

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